

Application Notes and Protocols: Preparation of a 1% Alcoholic Solution of Dimethylglyoxime

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Compound of Interest

Compound Name: Dimethylglyoxime

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Introduction

Dimethylglyoxime (DMG), with the chemical formula $C_4H_8N_2O_2$, is a chelating agent renowned for its high specificity in detecting and quantifying nickel ions.^[1] A 1% (w/v) alcoholic solution of **dimethylglyoxime** is a standard reagent in analytical chemistry for gravimetric and colorimetric analysis. Its primary application lies in the selective precipitation of nickel from solutions, forming a distinct, bright red precipitate of nickel dimethylglyoximate $[Ni(DMG)_2]$.^{[1][2][3]} This protocol provides a detailed methodology for the preparation, standardization, and application of this reagent, along with essential safety information.

Physicochemical Properties of Dimethylglyoxime

A comprehensive understanding of the physical and chemical properties of **dimethylglyoxime** is crucial for its effective use.

Property	Value
Chemical Formula	C ₄ H ₈ N ₂ O ₂
CAS Number	95-45-4
Molecular Weight	116.12 g/mol
Appearance	White crystalline powder
Melting Point	240-241°C
Solubility in Water	0.063 g/100ml (20°C)
Solubility in Ethanol	4.2 g/100ml (25°C)

Data sourced from Dravyom Chemical Company.[1]

Experimental Protocol: Preparation of 1% (w/v) Alcoholic Dimethylglyoxime Solution

This protocol outlines the steps to prepare 100 mL of a 1% (w/v) alcoholic solution of **dimethylglyoxime**. The quantities can be scaled as needed.

3.1. Materials and Reagents

Reagent	Grade	Quantity (for 100 mL)
Dimethylglyoxime (C ₄ H ₈ N ₂ O ₂)	Analytical Reagent (AR) Grade	1.0 g
Ethanol (C ₂ H ₅ OH)	95% or Absolute	~100 mL

3.2. Equipment

- Analytical balance
- 100 mL volumetric flask
- Beakers

- Glass stirring rod
- Magnetic stirrer and stir bar (optional)
- Wash bottle with distilled water
- Storage bottle (amber glass recommended)[4]

3.3. Preparation Procedure

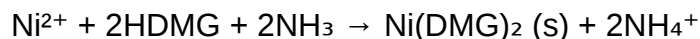
- Weighing: Accurately weigh 1.0 g of **dimethylglyoxime** powder using an analytical balance.
- Dissolution: Transfer the weighed **dimethylglyoxime** into a beaker. Add approximately 80 mL of 95% ethanol.
- Mixing: Stir the mixture using a glass rod or a magnetic stirrer until the **dimethylglyoxime** is completely dissolved. Gentle warming may be applied to facilitate dissolution, but avoid boiling.[4]
- Transfer: Carefully transfer the solution into a 100 mL volumetric flask.
- Volume Adjustment: Rinse the beaker with a small amount of 95% ethanol and add the rinsing to the volumetric flask to ensure a complete transfer of the solute. Add 95% ethanol to the flask until the bottom of the meniscus reaches the 100 mL mark.
- Homogenization: Stopper the volumetric flask and invert it several times to ensure the solution is thoroughly mixed.
- Storage: Transfer the prepared solution to a labeled, tightly sealed amber glass bottle for storage. The solution is light-sensitive.[4]

Application in Nickel Detection

The 1% alcoholic **dimethylglyoxime** solution is primarily used for the qualitative and quantitative analysis of nickel ions. The reaction involves the formation of a vibrant red precipitate of nickel dimethylglyoximate in a neutral to slightly alkaline solution.[2][3][5]

4.1. Reaction Mechanism

The reaction between Ni^{2+} ions and two molecules of **dimethylglyoxime** (HDMG) in the presence of a base (e.g., ammonia) is as follows:



The resulting complex is a stable, five-membered ring structure that is insoluble in water.

Quality Control

To ensure the reliability of analytical results, the prepared **dimethylglyoxime** solution should be tested for its suitability in nickel determination.

5.1. Suitability Test for Nickel Determination

- Prepare a standard nickel solution (e.g., by dissolving a known quantity of nickel sulfate hexahydrate in water).
- Heat a portion of the nickel solution to boiling.
- Add a small amount of the prepared 1% **dimethylglyoxime** solution.
- Make the solution alkaline by adding dilute ammonium hydroxide dropwise.
- The formation of a substantial bright red precipitate confirms the suitability of the reagent.[6]

Safety Precautions

Both **dimethylglyoxime** and ethanol present certain hazards. It is imperative to handle these chemicals with care in a well-ventilated laboratory, adhering to all safety guidelines.

6.1. Hazard Identification and Handling

- **Ethanol:** Highly flammable liquid and vapor.[7] Keep away from heat, sparks, open flames, and hot surfaces.[7][8] The solution is combustible and can form flammable/explosive vapor-air mixtures.[9]
- **Dimethylglyoxime:** Harmful if swallowed.[7] May cause skin and eye irritation.[7]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.[\[8\]](#)
- Ventilation: Work in a well-ventilated area or under a chemical fume hood.[\[8\]](#)[\[10\]](#)

6.2. First Aid Measures

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes.[\[7\]](#)[\[11\]](#)
- In case of skin contact: Wash off with soap and plenty of water.[\[11\]](#)
- If inhaled: Move the person into fresh air.[\[7\]](#)[\[11\]](#)
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[7\]](#)[\[11\]](#)

6.3. Storage and Disposal

- Storage: Store the solution in a cool, dry, well-ventilated area in a tightly closed, labeled container, away from sources of ignition and direct sunlight.[\[4\]](#)[\[11\]](#)[\[12\]](#)
- Disposal: Dispose of the chemical waste in accordance with local, state, and federal regulations.

Workflow and Pathway Diagrams

7.1. Preparation Workflow

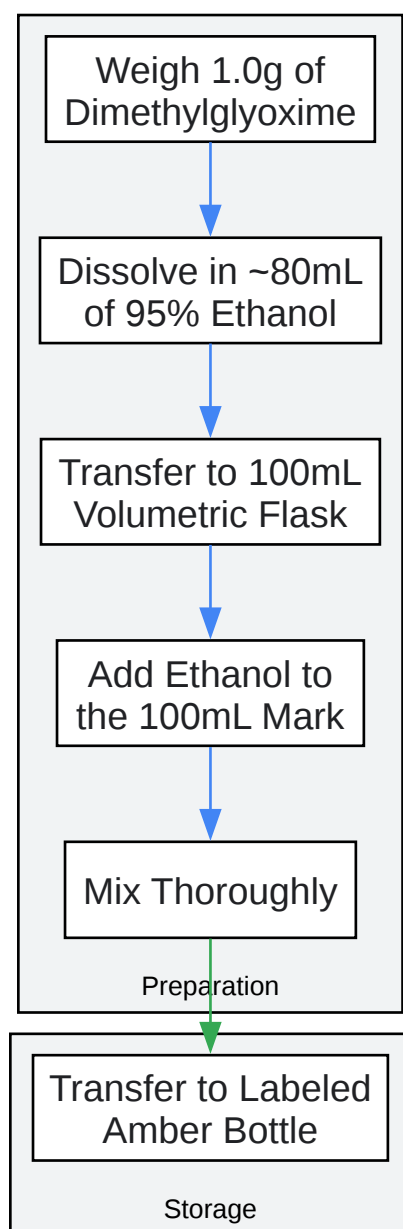


Figure 1: Workflow for Preparing 1% Alcoholic Dimethylglyoxime Solution

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Caption: Workflow for Preparing 1% Alcoholic **Dimethylglyoxime** Solution.

7.2. Nickel Detection Pathway

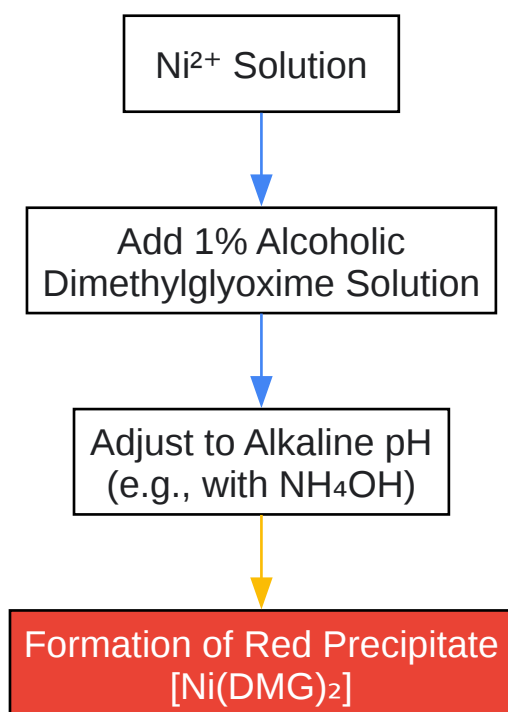


Figure 2: Signaling Pathway for Nickel Detection

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Caption: Signaling Pathway for Nickel Detection.

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